

3-Ethoxypropionitrile: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **3-Ethoxypropionitrile**

Cat. No.: **B165598**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Ethoxypropionitrile, identified by the CAS number 2141-62-0, is a versatile chemical intermediate with significant applications in organic synthesis.^{[1][2]} Its bifunctional nature, possessing both a nitrile and an ether group, makes it a valuable C3 building block for the construction of more complex molecules.^[3] This document provides an in-depth overview of its properties, synthesis, and applications, tailored for professionals in research and development.

Physicochemical Properties

3-Ethoxypropionitrile is a colorless to light yellow clear liquid.^[4] A comprehensive summary of its key physicochemical properties is presented below.

Property	Value	Reference(s)
CAS Number	2141-62-0	[2]
Molecular Formula	C ₅ H ₉ NO	[2]
Molecular Weight	99.13 g/mol	[2]
Boiling Point	171 °C	[3]
Melting Point	48.9 °C	
Density	0.894 g/cm ³	[3]
Flash Point	63 - 64 °C	[3]
Refractive Index	1.4075	[3]
Appearance	Colorless to Light yellow clear liquid	[4]
Synonyms	3-Ethoxypropanenitrile, beta-Ethoxypropionitrile, 2-Cyanoethyl ethyl ether	[1]

Synthesis of 3-Ethoxypropionitrile

The primary and most established method for synthesizing **3-Ethoxypropionitrile** is through the cyanoethylation of ethanol.[\[3\]](#) This reaction is a classic example of a Michael addition, where ethanol adds across the carbon-carbon double bond of acrylonitrile.[\[3\]](#) The process is typically catalyzed by a base and is known to be exothermic.[\[3\]](#)

Experimental Protocol: Base-Catalyzed Cyanoethylation of Ethanol

The following protocol is based on a patented method for the synthesis of **3-Ethoxypropionitrile**, which is subsequently used in the preparation of 3-ethoxypropylamine.[\[5\]](#)

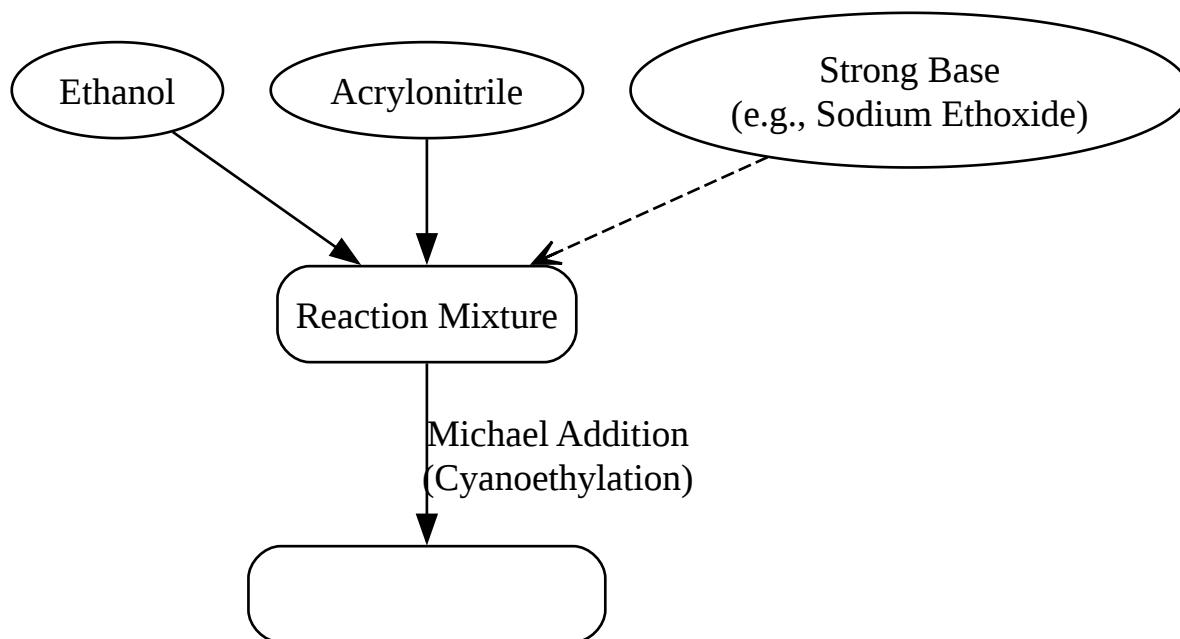
Materials:

- Ethanol

- Acrylonitrile
- Catalyst A (a strong base, e.g., sodium ethoxide)[5]
- Reactor with temperature control and a dropping funnel

Procedure:

- Charge the reactor with ethanol and the strong base catalyst (Catalyst A).[5]
- Control the temperature of the reactor while adding acrylonitrile dropwise using the dropping funnel.[5]
- Maintain the temperature for a specified period to allow the reaction to proceed to completion. The goal is to achieve a concentration of over 97% **3-Ethoxypropionitrile**.[5]
- The resulting **3-Ethoxypropionitrile** can then be purified or used directly in subsequent reactions, such as hydrogenation to 3-ethoxypropylamine.[5]



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Caption: Synthesis of **3-Ethoxypropionitrile** via Michael Addition.

Applications in Organic Synthesis

3-Ethoxypropionitrile serves as a crucial building block in organic chemistry due to its dual functionality. The nitrile group can undergo a variety of transformations, including hydrolysis to carboxylic acids, reduction to amines, and reaction with Grignard reagents to form ketones. The ether linkage is generally stable, providing a robust backbone for further molecular elaboration.

A significant application of **3-Ethoxypropionitrile** is its use as a precursor in the synthesis of other valuable chemicals. For instance, it can be hydrogenated to produce 3-ethoxypropylamine, a compound with various industrial applications.[\[5\]](#)

Experimental Workflow: Synthesis of 3-Ethoxypropylamine

The following workflow illustrates the conversion of **3-Ethoxypropionitrile** to 3-ethoxypropylamine.[\[5\]](#)

Materials:

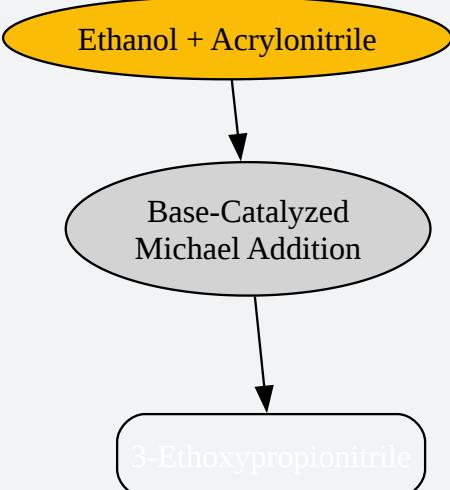
- **3-Ethoxypropionitrile**
- Catalyst B (e.g., Raney nickel or Raney cobalt)[\[5\]](#)
- Hydrogen gas
- Inhibitor (e.g., liquid ammonia)[\[5\]](#)
- High-pressure reactor (autoclave)

Procedure:

- The synthesized **3-Ethoxypropionitrile** is placed in an autoclave with Catalyst B and an inhibitor.[\[5\]](#)
- The reactor is flushed with nitrogen and then with hydrogen.[\[5\]](#)

- The mixture is heated to a specific temperature (e.g., 85-150 °C) and pressurized with hydrogen (e.g., 3.6-4.0 MPa).[5]
- The hydrogenation reaction is monitored until the consumption of hydrogen ceases.[5]
- The resulting 3-ethoxypropylamine is then purified by vacuum distillation to achieve a purity of over 99.5%. [5]

Step 1: Synthesis of 3-Ethoxypropionitrile



Step 2: Hydrogenation

Catalyst B (e.g., Raney Ni) + H₂ + Inhibitor

High-Pressure Hydrogenation

3-Ethoxypropylamine

Step 3: Purification

Vacuum Distillation

Pure 3-Ethoxypropylamine
(>99.5%)

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Caption: From **3-Ethoxypropionitrile** to 3-Ethoxypropylamine.

Spectral Data

Spectral analysis is crucial for the identification and characterization of **3-Ethoxypropionitrile**.

- **¹H NMR Spectroscopy:** The proton NMR spectrum provides characteristic signals for the ethyl group (a triplet and a quartet) and the two methylene groups of the propionitrile backbone.[1]
- **IR Spectroscopy:** The infrared spectrum exhibits a strong absorption band characteristic of the nitrile (C≡N) stretching vibration.[6]

Safety and Handling

3-Ethoxypropionitrile is a combustible liquid and can cause skin and serious eye irritation.[4] It is essential to handle this chemical with appropriate personal protective equipment, including gloves and eye protection, in a well-ventilated area.[4] Store in a cool, dry place away from heat, sparks, and open flames.[4]

Hazard Statements:

- H227: Combustible liquid[7]
- H315: Causes skin irritation[7]
- H319: Causes serious eye irritation[7]

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[4]
- P264: Wash skin thoroughly after handling.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

- P337+P313: If eye irritation persists: Get medical advice/attention.[[4](#)]

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References

- 1. 3-Ethoxypropionitrile(2141-62-0) 1H NMR spectrum [chemicalbook.com]
- 2. Propanenitrile, 3-ethoxy- | C5H9NO | CID 16501 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Ethoxypropionitrile | 2141-62-0 | Benchchem [benchchem.com]
- 4. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- 5. CN109369423B - Preparation method of 3-ethoxy propylamine - Google Patents [patents.google.com]
- 6. 3-Ethoxypropionitrile(2141-62-0) IR Spectrum [m.chemicalbook.com]
- 7. 3-Methoxypropionitrile(110-67-8) 1H NMR spectrum [chemicalbook.com]
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